

Technical Deep Dive: Butyl 2-Chloropropanoate

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Compound of Interest

Compound Name: *Butyl 2-chloropropanoate*

CAS No.: 54819-86-2

Cat. No.: B1266183

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Nomenclature, Synthesis, and Chiral Utility in Pharmaceutical Process Chemistry

Executive Summary

Butyl 2-chloropropanoate (IUPAC) is a specialized

-haloester intermediate critical to the synthesis of aryloxyphenoxypropionate herbicides and chiral pharmaceutical building blocks. Its structural utility lies in the lability of the

-chlorine atom, which serves as a leaving group for nucleophilic substitution (

) reactions, allowing for the introduction of complex ether linkages while retaining or inverting stereochemistry at the chiral center.

This guide provides a comprehensive technical analysis of the molecule, focusing on its nomenclature, validated synthetic protocols, reaction kinetics, and analytical characterization.

Nomenclature & Stereochemical Identity

The IUPAC name **Butyl 2-chloropropanoate** is derived systematically, though the molecule is frequently encountered in industrial literature under synonymous designations.

- IUPAC Name: **Butyl 2-chloropropanoate**^{[1][2][3]}
- Common Synonyms: Butyl 2-chloropropionate;
-Butyl
-chloropropionate.^[3]
- CAS Registry Number: 54819-86-2 (Racemic); 79398-16-6 (
-isomer).

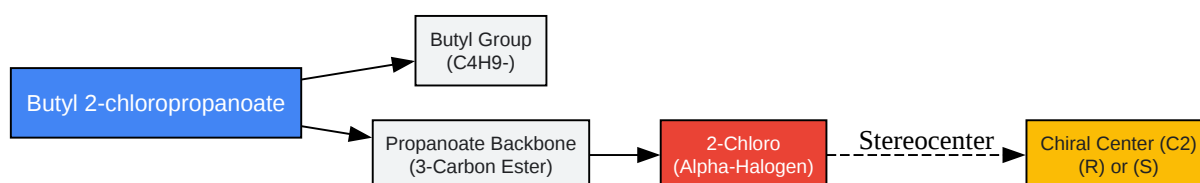
Stereochemical Criticality

The C2 carbon is a chiral center. In biological applications (particularly auxinic herbicides), the stereochemistry is non-trivial. The

-enantiomer is often the bioactive scaffold, whereas the

-enantiomer may be inactive or antagonistic.

- **-Butyl 2-chloropropanoate**: Precursor to active herbicides (e.g., Fluazifop-P-butyl).
- **-Butyl 2-chloropropanoate**: Often removed via kinetic resolution or enantioselective synthesis.



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Figure 1: Deconstruction of the IUPAC nomenclature mapping to structural features.

Physicochemical Profile

The following data represents the standard physicochemical properties for the racemic mixture.

Property	Value	Unit	Relevance
Molecular Formula		-	Stoichiometry calculations
Molecular Weight	164.63	g/mol	Yield determination
Boiling Point	184.5 ± 8.0	°C (760 mmHg)	Distillation parameters
Density	1.0 ± 0.1	g/cm ³	Solvent separation (heavier than water?) [3] [4] [5]
Flash Point	74.5 ± 9.1	°C	Safety/Flammability classification
LogP	~2.4	-	Lipophilicity/Extraction solvent choice
Physical State	Clear Liquid	-	Handling protocols

Synthetic Methodologies

Two primary routes are employed for synthesis: Fischer Esterification (economical, industrial) and Acyl Chloride Esterification (high purity, lab-scale).

Method A: Acid-Catalyzed Fischer Esterification (Industrial Standard)

This method utilizes the equilibrium reaction between 2-chloropropanoic acid and -butanol.

Reaction:

Protocol 1.0: Validated Batch Synthesis

- Charge: In a 500 mL round-bottom flask equipped with a Dean-Stark trap, add 2-chloropropanoic acid (1.0 eq) and -butanol (1.2 eq).

- Catalysis: Add concentrated (1-2 mol%) or -toluenesulfonic acid (-TSA).
- Reflux: Heat to reflux (~120°C bath temp). The reaction is driven by the azeotropic removal of water via the Dean-Stark apparatus.
- Monitoring: Monitor water collection. Reaction is complete when water evolution ceases (typically 3-5 hours).
- Workup (Critical):
 - Cool to room temperature.
 - Wash organic phase with saturated (2x) to neutralize residual acid (prevents hydrolysis during storage).
 - Wash with brine (1x).
 - Dry over anhydrous .
- Purification: Fractional distillation under reduced pressure (vacuum required to prevent thermal degradation of the -chloro moiety).

Method B: Acyl Chloride Route (Kinetic Control)

Used when high stereochemical retention is required, as the harsh reflux of Method A can lead to partial racemization.

Reaction:

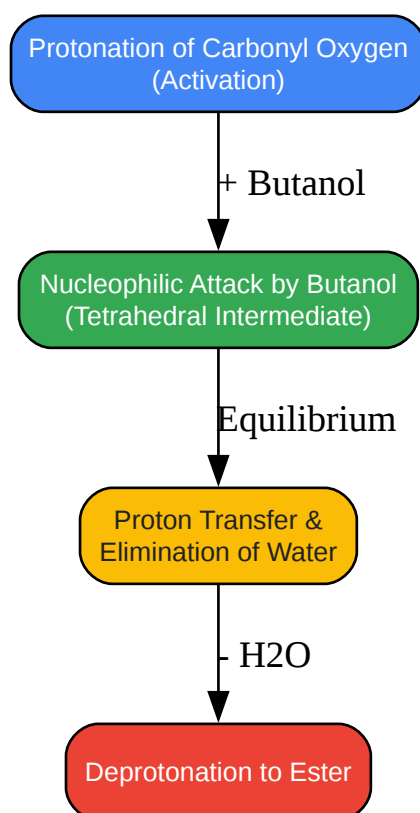
Key Difference: Requires a base scavenger (Triethylamine or Pyridine) to neutralize HCl, preventing acid-catalyzed side reactions.

Mechanistic Insight

Understanding the mechanism is vital for troubleshooting low yields. The rate-determining step in the Fischer esterification is the nucleophilic attack of the alcohol on the protonated carbonyl.

Why the

-Chloro matters: The electron-withdrawing chlorine atom at C2 increases the electrophilicity of the carbonyl carbon, theoretically accelerating the nucleophilic attack compared to unsubstituted propanoic acid. However, it also destabilizes the developing positive charge in the transition state, requiring careful thermal control.



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Figure 2: Stepwise mechanistic flow of the acid-catalyzed esterification.

Analytical Validation

To validate the identity and purity of **Butyl 2-chloropropanoate**, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (

-NMR)

Solvent:

, 300 MHz

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
4.42	Quartet (Hz)	1H		Deshielded by Cl and Carbonyl
4.18	Triplet	2H		Ester linkage protons
1.70	Doublet	3H		Methyl group adjacent to chiral center
1.6 - 1.3	Multiplet	4H	Butyl chain	Middle methylene groups
0.95	Triplet	3H	Terminal	End of butyl chain

Infrared Spectroscopy (FTIR)[3]

- 1745 - 1755 cm^{-1} : Strong

stretch (Ester).

- ~1200 cm^{-1} :

stretch.

- Absence of broad -OH: Confirms full conversion of carboxylic acid.

Applications in Drug & Agrochemical Development[4][5]

1. Chiral Pool Synthesis

Butyl 2-chloropropanoate is a "chiral pool" starting material. The chlorine atom is a good leaving group.

- Reaction:

displacement with phenoxide nucleophiles.

- Outcome: Inversion of configuration. If you start with

-**Butyl 2-chloropropanoate** and react with a phenol, you obtain the

-ether, which is the scaffold for "Fop" herbicides (e.g., Fluazifop, Quizalofop).

2. Kinetic Resolution

Lipases (e.g., *Candida antarctica* Lipase B) can be used to selectively hydrolyze one enantiomer of racemic **butyl 2-chloropropanoate**, leaving the other enantiomer intact as the ester. This is a green chemistry approach to obtaining optically pure intermediates.

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